

An In-depth Technical Guide to Sialorphin Gene (Vcsa1) Expression and Regulation

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Compound of Interest

Compound Name: Sialorphin

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This technical guide provides a comprehensive overview of the **Sialorphin** gene (Vcsa1), its protein product **Sialorphin**, and their roles in key physiological processes. This document details the expression and regulation of Vcsa1, the function of **Sialorphin** as a neprilysin (NEP) inhibitor, and its downstream effects on pain modulation and erectile function. Included are summaries of quantitative data, detailed experimental protocols, and visualizations of relevant signaling pathways to facilitate further research and drug development.

Introduction to Sialorphin and the Vcsa1 Gene

Sialorphin is a pentapeptide (Gln-His-Asn-Pro-Arg) that functions as a natural and potent inhibitor of the enzyme neprilysin (NEP). It is the mature peptide product of the Vcsa1 (Variable coding sequence a1) gene, which is predominantly expressed in the submandibular gland and prostate of adult male rats.[1][2][3] The expression of the Vcsa1 gene is highly dependent on androgens, leading to significant sex-based differences in its expression levels.[4][5]

Sialorphin plays a crucial role in various physiological processes, primarily through its inhibition of NEP. By preventing the degradation of other peptides, particularly enkephalins, **Sialorphin** potentiates their effects, leading to analgesia.[1][3] Additionally, **Sialorphin** has been shown to be involved in the regulation of erectile function by promoting the relaxation of corporal smooth muscle.[6][7]

Quantitative Data on Vcsa1 Expression and Sialorphin Activity

The following tables summarize the key quantitative data related to Vcsa1 gene expression and the functional activity of its protein product, **Sialorphin**.

Tissue/Condition	Organism	Fold Change in Vcsa1 mRNA Expression	Reference
Male vs. Female Submandibular Gland	Rattus norvegicus	~1000-fold higher in males	[4] [5]
Castrated vs. Intact Male Corpora	Rattus norvegicus	>6-fold decrease after castration	[4]
Castrated + Testosterone vs. Castrated Male Corpora	Rattus norvegicus	~2-fold increase with testosterone replacement	[4]

Table 1: Quantitative Analysis of Vcsa1 Gene Expression. This table highlights the significant androgen-dependent regulation of Vcsa1 mRNA levels in different tissues and conditions.

Parameter	Value	Conditions	Reference
NEP Inhibition			
IC ₅₀ for Substance P breakdown	0.4 - 1 μ M	In vitro, rat spinal and renal NEP	[1][3]
Erectile Function			
ICP/BP Ratio	Increase to ~0.6	100 μ g intracorporal injection in aging rats	[7][8]
Corporal Tissue Relaxation Rate	2.5-fold increase	In the presence of 1 μ M CNP	[5][7]
Analgesia			
Effective Antinociceptive Dose	100-200 μ g/kg (i.v.)	In vivo, rat models of pain	[1][3]

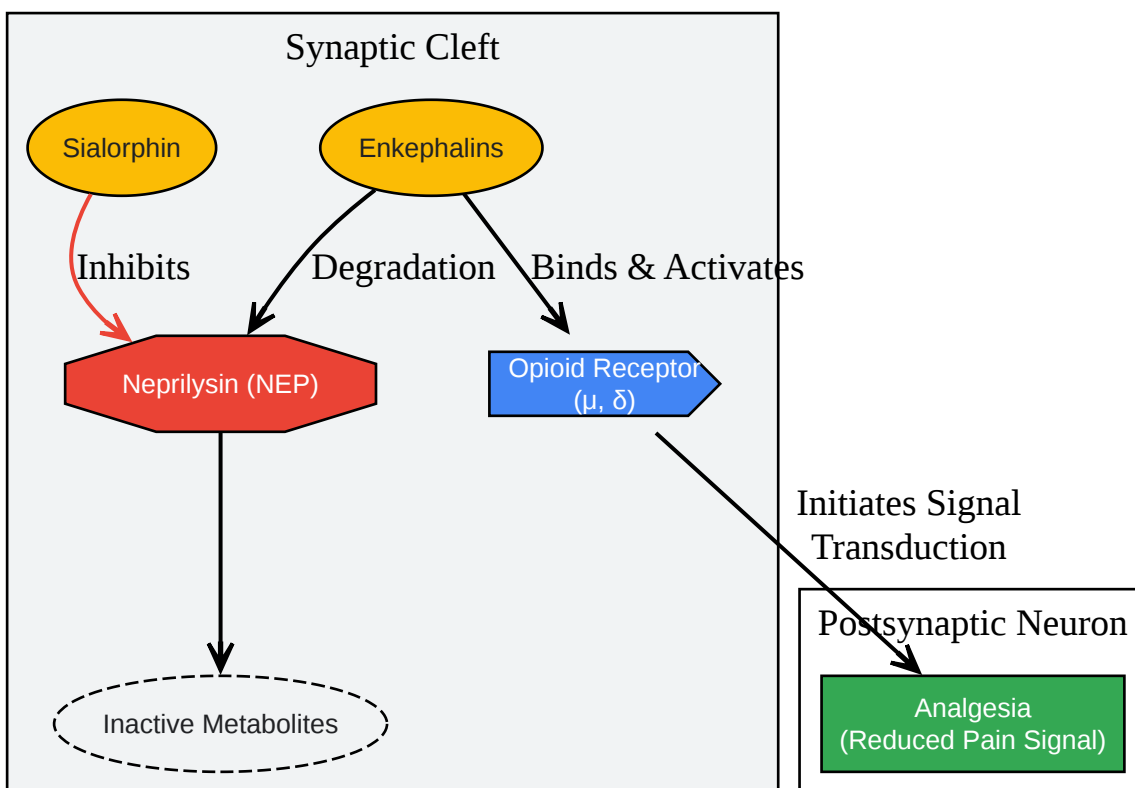
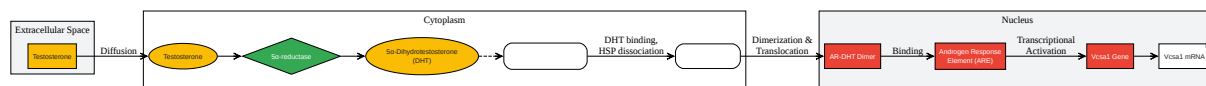
Table 2: Functional Bioactivity of **Sialorphin**. This table provides key quantitative parameters that define the biological activity of the **Sialorphin** peptide.

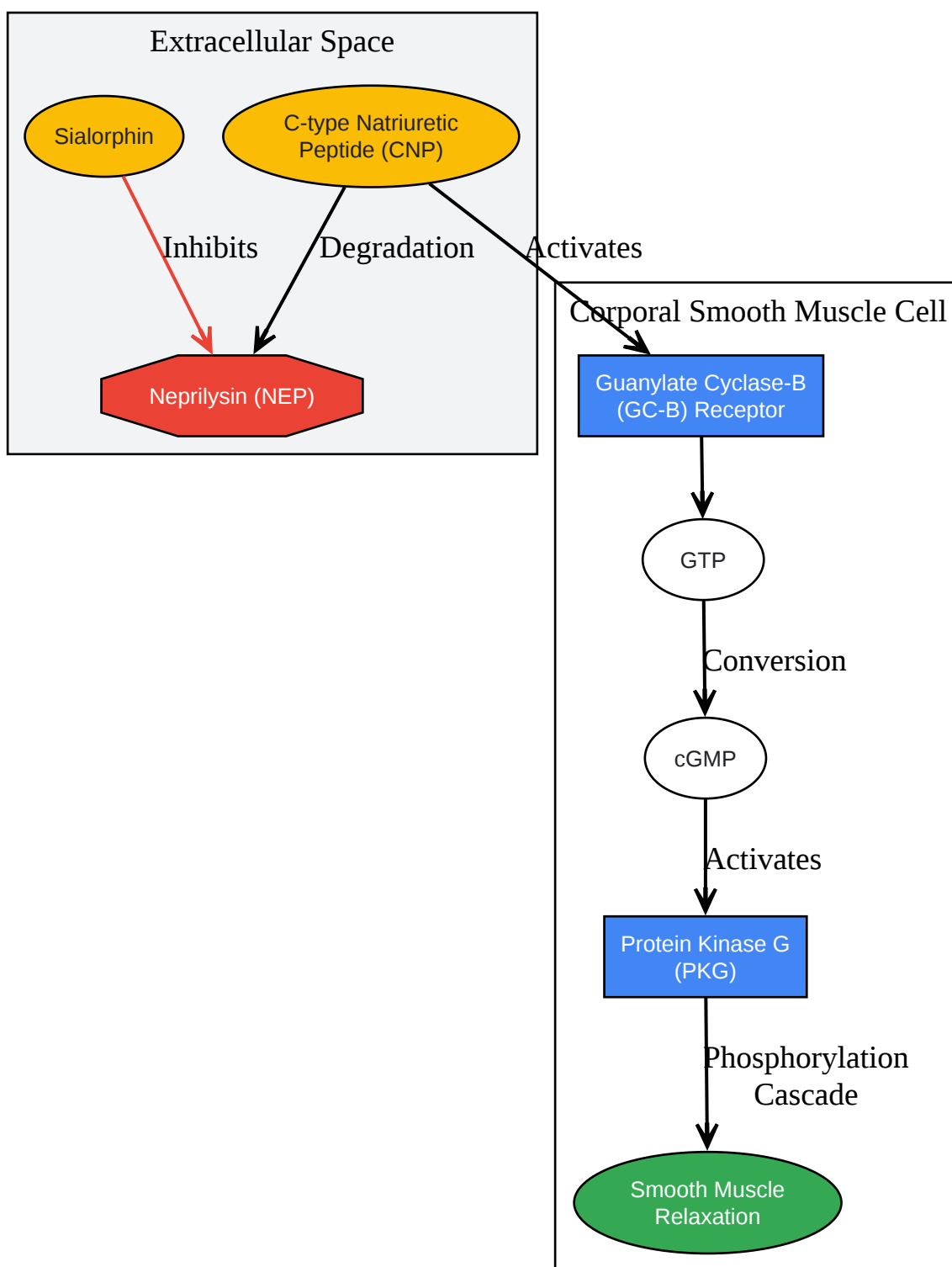
Signaling Pathways

This section provides a visual representation of the key signaling pathways involved in the regulation of Vcsa1 expression and the downstream effects of **Sialorphin**.

Androgen-Dependent Regulation of Vcsa1 Gene Expression

The expression of the Vcsa1 gene is primarily regulated by androgens through the androgen receptor (AR) signaling pathway.





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